Spectroscopic Profile of sec-Butyl Methanesulfonate: A Technical Guide

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Compound of Interest

Compound Name:	*sec-Butyl methanesulfonate*
CAS No.:	*16156-54-0*
Cat. No.:	*B095264*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the expected spectroscopic data for **sec-butyl methanesulfonate** (CAS 16156-54-0). Due to the limited availability of published experimental spectra for this specific isomer, this guide presents predicted data based on established spectroscopic principles and comparison with analogous compounds. The information herein is intended to assist in the identification, characterization, and quality control of **sec-butyl methanesulfonate** in a research and development setting.

Chemical Structure and Properties

- IUPAC Name: butan-2-yl methanesulfonate
- Synonyms: 2-Butyl methanesulfonate, sec-Butyl mesylate
- Molecular Formula: $C_5H_{12}O_3S$
- Molecular Weight: 152.21 g/mol

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- Chemical Structure:

Predicted Spectroscopic Data

The following tables summarize the predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **sec-butyl methanesulfonate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

2.1.1. ^{1}H NMR Spectroscopy

The proton NMR spectrum of **sec-butyl methanesulfonate** is expected to exhibit five distinct signals. The chemical shifts are influenced by the electron-withdrawing nature of the methanesulfonate group.

Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
CH_3-S	~ 3.0	Singlet	3H	-
-O-CH-	~ 4.8	Sextet	1H	~ 6.3
-CH_2-	~ 1.7	Multiplet	2H	-
-CH(CH_3)	~ 1.4	Doublet	3H	~ 6.3
-CH_2CH_3	~ 0.9	Triplet	3H	~ 7.4

2.1.2. ^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum is predicted to show four signals corresponding to the four unique carbon environments in the sec-butyl group and one for the methyl group of the mesylate.

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Assignment	Predicted Chemical Shift (ppm)
-O-CH-	~ 80
CH_3-S	~ 38
-CH_2-	~ 29
-CH(CH_3)	~ 19
-CH_2CH_3	~ 10

Infrared (IR) Spectroscopy

The IR spectrum of **sec-butyl methanesulfonate** will be characterized by strong absorptions corresponding to the sulfonate group, as well as C-H and C-O stretching and bending vibrations.

Vibrational Mode	Predicted Absorption Range (cm^{-1})	Intensity
Asymmetric SO_2 Stretch	1350 - 1330	Strong
Symmetric SO_2 Stretch	1175 - 1160	Strong
C-O Stretch	1000 - 960	Strong
C-H Stretch (Alkyl)	2980 - 2850	Medium-Strong
C-H Bend (Alkyl)	1470 - 1370	Medium

Mass Spectrometry (MS)

The electron ionization (EI) mass spectrum of **sec-butyl methanesulfonate** is expected to show a molecular ion peak, although it may be of low intensity. The fragmentation pattern will be dominated by cleavage of the C-O bond and fragmentation of the sec-butyl group.

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m/z	Proposed Fragment	Notes
152	$[C_5H_{12}O_3S]^{+\bullet}$	Molecular Ion ($M^{+\bullet}$)
97	$[CH_3SO_3H]^{+\bullet}$	Methanesulfonic acid radical cation
79	$[CH_3SO_2]^+$	Methanesulfonyl cation
57	$[C_4H_9]^+$	sec-Butyl cation (base peak)
56	$[C_4H_8]^{+\bullet}$	Butene radical cation (from elimination)
41	$[C_3H_5]^+$	Allyl cation
29	$[C_2H_5]^+$	Ethyl cation

Experimental Protocols

While specific experimental details for **sec-butyl methanesulfonate** are not widely published, the following are general protocols for obtaining the spectroscopic data described above.

3.1. NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of the sample in 0.6-0.8 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a 5 mm NMR tube.
- Instrumentation: A standard NMR spectrometer with a field strength of 300 MHz or higher.
- ^1H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR. Chemical shifts are referenced to the deuterated solvent signal.

3.2. IR Spectroscopy

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- Sample Preparation: For a liquid sample, a thin film can be prepared between two KBr or NaCl plates. For a solid sample, a KBr pellet can be prepared by mixing a small amount of the sample with dry KBr powder and pressing it into a disk.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition: Record the spectrum over the range of 4000-400 cm^{-1}. A background spectrum should be recorded and subtracted from the sample spectrum.

3.3. Mass Spectrometry

- Instrumentation: A mass spectrometer with an electron ionization (EI) source. The instrument can be coupled to a gas chromatograph (GC-MS) for sample introduction and separation.
- Acquisition: For GC-MS, inject a dilute solution of the sample onto a suitable GC column. The mass spectrum is recorded as the compound elutes from the column. For direct infusion, a small amount of the sample is introduced directly into the ion source. The spectrum is typically scanned over a mass range of m/z 10-200.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **sec-butyl methanesulfonate**.

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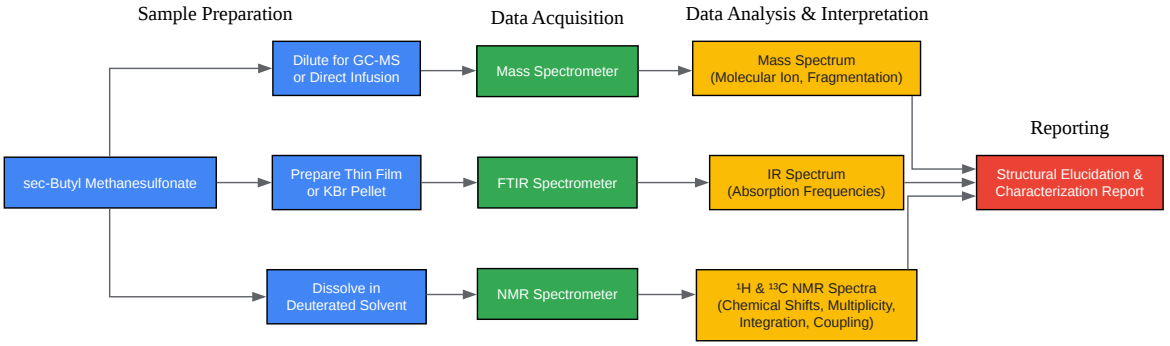

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Caption: Workflow for Spectroscopic Analysis.

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